

# An In-depth Technical Guide to **tert-Butyl Methyl Succinate**

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## Compound of Interest

Compound Name: *tert-Butyl methyl succinate*

Cat. No.: B081949

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **tert-Butyl methyl succinate**, detailed experimental protocols for its synthesis, and its relevance in various research and development applications.

## Core Properties of **tert-Butyl Methyl Succinate**

**tert-Butyl methyl succinate** is an ester with applications as an organic intermediate.<sup>[1]</sup> The following table summarizes its key quantitative data for easy reference.

Property	Value	Source
Molecular Formula	C9H16O4	<a href="#">[2]</a>
Linear Formula	(CH <sub>3</sub> ) <sub>3</sub> CO <sub>2</sub> CCH <sub>2</sub> CH <sub>2</sub> CO <sub>2</sub> CH <sub>3</sub>	
Molecular Weight	188.22 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	14734-25-9	<a href="#">[3]</a>
Density	1.022 g/mL at 25 °C	
Boiling Point	85-95 °C at 20 mmHg	
Refractive Index	n <sub>20/D</sub> 1.421	
SMILES	COC(=O)CCC(=O)OC(C)(C)C	<a href="#">[2]</a>
InChI Key	KGLNZUDBQPORRI-UHFFFAOYSA-N	

## Experimental Protocols for Synthesis

Several synthetic routes for **tert-Butyl methyl succinate** have been documented. The following are detailed methodologies for key experiments.

### Protocol 1: Addition Reaction of tert-Butyl Alcohol and 4-Oxo-but-3-enoate

This method yields a mixture of threo- and erythro- isomeric forms of **tert-Butyl methyl succinate**.

- Reactants:
  - tert-Butyl alcohol
  - 4-Oxo-but-3-enoate
- Catalyst:
  - Lithium tert-butoxide

- Procedure:
  - The reaction is carried out via an addition reaction between tert-butyl alcohol and 4-oxo-but-3-enoate.
  - Lithium tert-butoxide is utilized as a catalyst to facilitate the reaction.
  - The resulting product is a mixture of the threo- and erythro-isomeric forms of **tert-Butyl methyl succinate**.

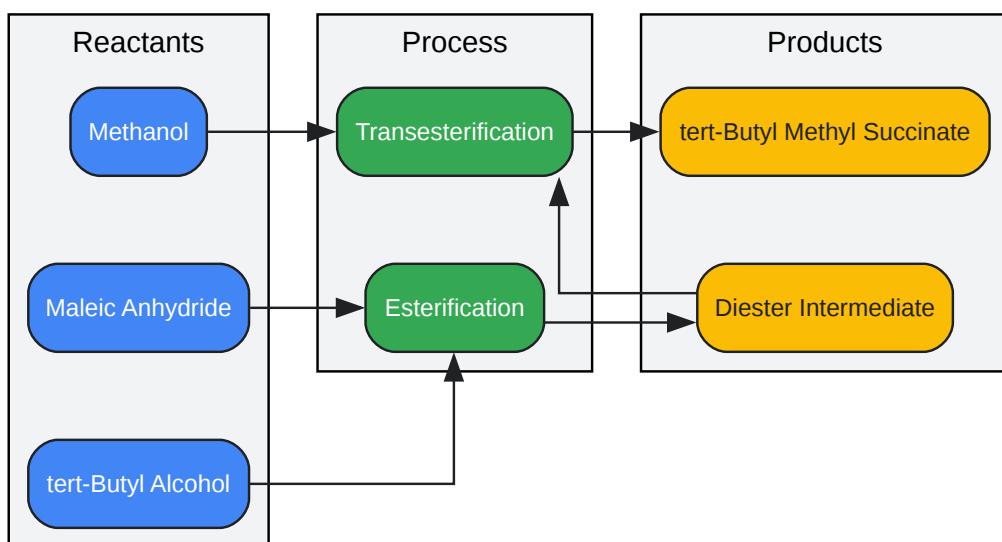
Protocol 2: Reaction of tert-Butyl Alcohol with Maleic Anhydride and subsequent Esterification

This is a common method for the synthesis of **tert-Butyl methyl succinate**.[\[1\]](#)

- Reactants:
  - tert-Butyl alcohol
  - Maleic anhydride
  - Methanol
- Procedure:
  - An esterification reaction is initiated between tert-butyl alcohol and maleic anhydride, leading to the formation of a diester intermediate.
  - The diester intermediate then undergoes transesterification with methanol to yield the final product, **tert-Butyl methyl succinate**.

A logical diagram of this synthesis workflow is presented below.

## Synthesis of tert-Butyl Methyl Succinate

[Click to download full resolution via product page](#)Synthesis of **tert-Butyl Methyl Succinate** Workflow

## Applications in Research and Drug Development

**tert-Butyl methyl succinate** serves as a valuable organic intermediate in various synthetic pathways.<sup>[1]</sup> Its ester functionalities allow for further chemical modifications, making it a versatile building block in the synthesis of more complex molecules. In the context of drug development, derivatives of succinic acid and its esters are explored for their potential biological activities.

While direct applications of **tert-Butyl methyl succinate** in signaling pathways are not prominently documented, its utility as a precursor for creating novel chemical entities for screening in drug discovery programs is noteworthy. The structural motifs present in this compound can be found in various bioactive molecules.

## Safety and Handling

- Personal Protective Equipment: It is recommended to use an N95 dust mask, eyeshields, and gloves when handling **tert-Butyl methyl succinate**.
- Storage: Store in a combustible liquids area.
- Flash Point: 110 °C (230 °F) - closed cup.

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## References

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- 2. 14734-25-9|tert-Butyl methyl succinate|BLD Pharm [bldpharm.com]
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